

Picrasinoside A: A Technical Overview

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Compound of Interest

Compound Name: *Picrasinoside A*

Cat. No.: *B15434251*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Picrasinoside A is a novel quassinoid glucoside isolated from the stem bark of *Picrasma quassioides*, a plant with a history of use in traditional medicine.^{[1][2]} This document provides a comprehensive technical overview of **Picrasinoside A**, including its physicochemical properties, and insights into its biological activities. It is intended to serve as a resource for researchers and professionals in the fields of natural product chemistry, pharmacology, and drug development.

Physicochemical Properties

Picrasinoside A is characterized by a complex polycyclic structure, which includes a glucose moiety attached to a quassinoid backbone.^[1] This glycosylation contributes to its bioactivity. The key quantitative data for **Picrasinoside A** and related compounds are summarized in the table below.

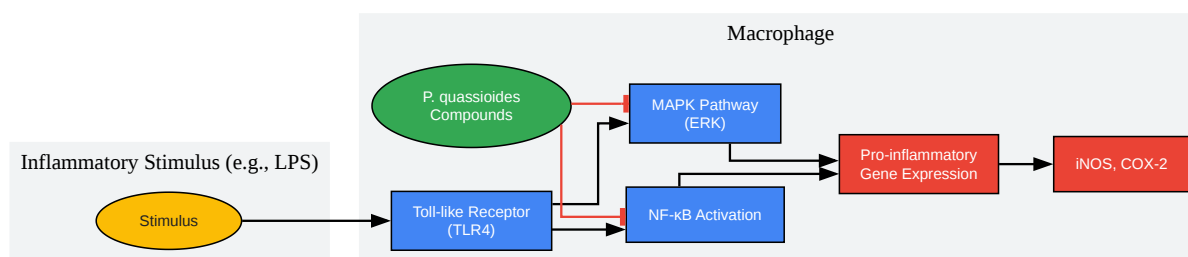
Compound	Molecular Formula	Molecular Weight (g/mol)	Source
Picrasinoside A	C27H38O11	538.6	Picrasma quassioides (Stem Bark)[1]
Picrasinoside G	C28H44O12	572.6	Not Specified in Snippets
Picrasinoside E	C30H46O13	614.70	Not Specified in Snippets

Biological Activity and Signaling Pathways

Quassinoids, the class of compounds to which **Picrasinoside A** belongs, are recognized for their significant biological activities, including antitumor and insecticidal properties.[1] While specific signaling pathways for **Picrasinoside A** are not detailed in the provided information, the extracts of Picrasma quassioides and its other constituent compounds have been shown to exhibit anti-inflammatory, anticancer, and neuroprotective effects through the modulation of various signaling pathways.[2][3][4]

The anti-inflammatory mechanisms of compounds from P. quassioides have been linked to the inhibition of the iNOS signaling pathway and the regulation of NF-κB and extracellular signal-regulated kinase (ERK) phosphorylation.[2][3] For instance, certain alkaloids from this plant have been shown to regulate the JAK/STAT3 signaling pathway.[5]

Below is a generalized representation of a potential anti-inflammatory signaling pathway that could be influenced by compounds from Picrasma quassioides.



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Potential Anti-inflammatory Pathway Modulation

Experimental Protocols

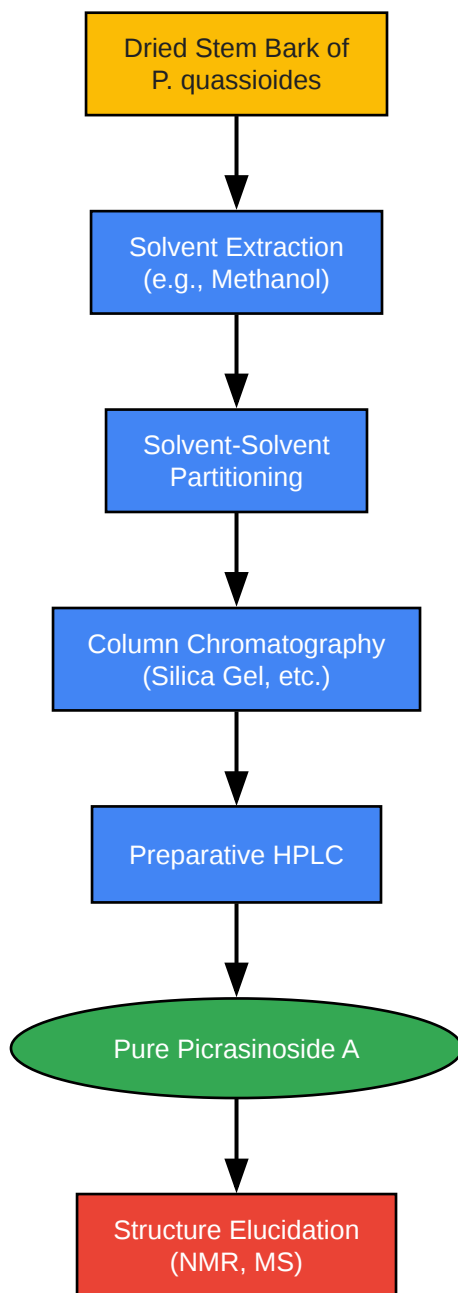
Isolation of Picrasinoside A

The general procedure for the isolation of **Picrasinoside A** and other quassinoids from *Picrasma* species involves solvent extraction of the plant material followed by chromatographic separation.

Protocol Outline:

- **Extraction:** The dried and powdered stem bark of *Picrasma quassioides* is subjected to extraction with a suitable solvent system, such as methanol or ethanol.
- **Partitioning:** The crude extract is then partitioned between different immiscible solvents (e.g., n-hexane, ethyl acetate, and water) to separate compounds based on their polarity.
- **Chromatography:** The resulting fractions are subjected to multiple rounds of column chromatography. This may include silica gel, Sephadex LH-20, and preparative High-Performance Liquid Chromatography (HPLC) to isolate the pure compounds.
- **Structure Elucidation:** The structure of the isolated compound is determined using spectroscopic methods, including Nuclear Magnetic Resonance (NMR - ¹H, ¹³C, COSY, HMQC, HMBC) and Mass Spectrometry (MS).^{[5][6]}

Below is a workflow diagram illustrating the general isolation and characterization process.



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